

3-Methylcyclohexene chemical properties and physical data

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Compound of Interest

Compound Name: 3-Methylcyclohexene

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An In-depth Technical Guide to **3-Methylcyclohexene**: Chemical Properties and Physical Data

Introduction

3-Methylcyclohexene is a cyclic olefin, an organic compound characterized by a six-membered ring containing one double bond and a methyl substituent on the carbon adjacent to the double bond.^[1] It is a colorless, volatile liquid with a distinct odor.^{[2][3]} As a member of the alkene family, its chemical reactivity is dominated by the carbon-carbon double bond, making it susceptible to addition and oxidation reactions.^[3] This compound and its isomers, 1-methylcyclohexene and 4-methylcyclohexene, are utilized as intermediates in organic synthesis for the production of various chemicals, fragrances, and pharmaceuticals.^{[1][3]} This guide provides a comprehensive overview of the chemical and physical properties of **3-methylcyclohexene**, along with detailed experimental protocols for its synthesis and analysis.

Physical and Chemical Properties

The physical and chemical data for **3-methylcyclohexene** are summarized in the tables below. This information is crucial for its handling, storage, and application in various chemical processes.

General and Physical Properties

| Property | Value | References |
|--------------------------|--------------------------------|------------|
| Molecular Formula | C ₇ H ₁₂ | [2][4][5] |
| Molecular Weight | 96.17 g/mol | [2][4][5] |
| CAS Number | 591-48-0 | [4][5] |
| Appearance | Colorless liquid | [1][3][6] |
| Odor | Distinct smell | [2][3] |
| Boiling Point | 104 - 105 °C | [1][4][7] |
| Melting Point | -124 °C | [1][7] |
| Density | 0.800 - 0.805 g/mL | [1][4] |
| Specific Gravity | 0.80 | [4][6] |
| Refractive Index | 1.4425 - 1.4445 | [4][7] |
| Flash Point | -3 °C | [4][7] |
| Critical Temperature | 301 °C | [8] |
| Critical Pressure | 34.6 atm | [8] |
| Enthalpy of Vaporization | 350 kJ/mol | [9] |

Solubility

3-Methylcyclohexene is a non-polar compound and its solubility is governed by the "like dissolves like" principle.[2]

| Solvent | Solubility | References |
|------------|------------|---|
| Water | Insoluble | [2] [7] |
| Alcohol | Soluble | |
| Ether | Soluble | |
| Benzene | Soluble | [2] |
| Hexane | Soluble | [2] |
| Chloroform | Soluble | [2] |

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **3-methylcyclohexene** are essential for researchers. The following protocols are derived from established laboratory procedures.

Synthesis of 3-Methylcyclohexene via Reductive Cleavage of 3-Methyl-2-cyclohexen-1-ol

This method provides a direct route to **3-methylcyclohexene**.[\[10\]](#)

Materials:

- Amalgamated zinc powder
- 3-Methyl-2-cyclohexen-1-ol
- Anhydrous ether
- 2.6 M Hydrogen chloride in anhydrous ether
- 10% Aqueous sodium hydrogen carbonate
- Saturated aqueous sodium chloride
- Magnesium sulfate

Procedure:

- A 1-liter, three-necked, round-bottomed flask is equipped with a mechanical stirrer, a reflux condenser with a dry nitrogen source, and a pressure-equalizing addition funnel.
- The flask is charged with 196 g of dry amalgamated zinc powder, 22.4 g of 3-methyl-2-cyclohexen-1-ol, and 280 mL of anhydrous ether.[\[10\]](#)
- The flask is cooled to -15 °C in an ethanol-water-dry ice bath.
- The mixture is stirred gently for 5 minutes, after which vigorous stirring is initiated.
- 153 mL of 2.6 M hydrogen chloride in anhydrous ether is added dropwise over 1.5 hours, maintaining the temperature at -15 °C.[\[10\]](#)
- After the addition is complete, the mixture is stirred for an additional hour at -15 °C.
- The reaction mixture is filtered, and the zinc residue is washed with several portions of ether.
- The combined ethereal solutions are washed sequentially with two 50-mL portions of water, 50 mL of 10% aqueous sodium hydrogen carbonate, and two 50-mL portions of saturated aqueous sodium chloride.[\[10\]](#)
- The organic layer is dried over magnesium sulfate.
- The ether is carefully removed by distillation through a Dufton column at atmospheric pressure.
- The residual solution is transferred to a smaller apparatus and distilled to yield **3-methylcyclohexene** at 103–104 °C.[\[10\]](#)

Spectroscopic Analysis Workflow

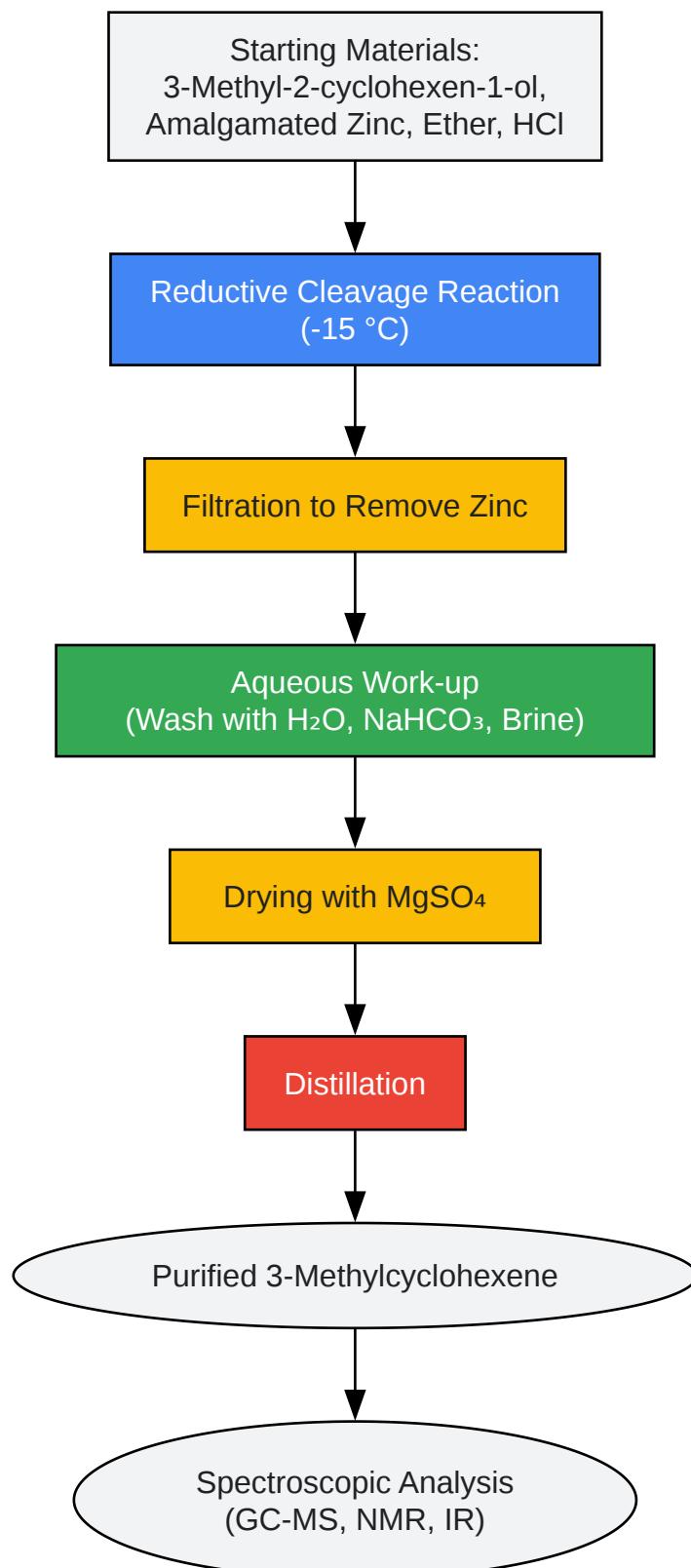
A general workflow for the spectroscopic analysis of methylcyclohexene isomers is presented below. This is crucial for confirming the identity and purity of the synthesized product.[\[11\]](#)

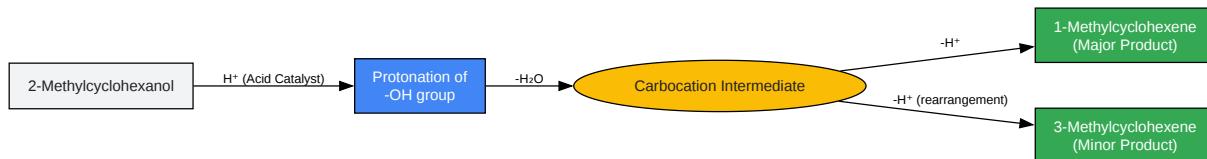
Procedure:

- Sample Preparation: The synthesized **3-methylcyclohexene** is prepared for analysis. For GC-MS, a dilute solution in a volatile solvent is typically used. For NMR, the sample is dissolved in a deuterated solvent like CDCl_3 .[\[12\]](#)[\[13\]](#) For IR spectroscopy, a neat liquid sample can be used.[\[11\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): The sample is injected into a gas chromatograph to separate it from any impurities or isomers. The separated components then enter a mass spectrometer for ionization and fragmentation, providing a mass spectrum that helps in identifying the compound based on its mass-to-charge ratio and fragmentation pattern.[\[11\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR spectra are acquired. For **3-methylcyclohexene**, ^1H NMR will show characteristic signals for the vinylic protons and the methyl group protons, which will appear as a doublet. ^{13}C NMR will show seven distinct carbon signals due to the lack of symmetry.[\[11\]](#)
- Infrared (IR) Spectroscopy: An IR spectrum is obtained to identify the functional groups present. Key vibrational modes for **3-methylcyclohexene** include the $=\text{C}-\text{H}$ stretch around 3017 cm^{-1} , the $\text{C}-\text{H}$ stretch of saturated carbons between $2830\text{-}2960\text{ cm}^{-1}$, and the $\text{C}=\text{C}$ stretch around 1650 cm^{-1} .[\[11\]](#)
- Data Analysis: The obtained spectra are analyzed and compared with reference spectra to confirm the structure and purity of the **3-methylcyclohexene**.

Visualizations

The following diagrams illustrate key experimental and logical workflows related to **3-methylcyclohexene**.





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